

# An In-depth Technical Guide to D-Leucine Benzyl Ester Tosylate Salt

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## Compound of Interest

Compound Name: *H-D-Leu-OBzl.TosOH*

Cat. No.: *B613197*

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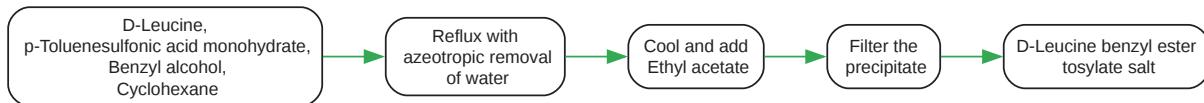
This technical guide provides a comprehensive overview of D-Leucine benzyl ester tosylate salt, a crucial intermediate in synthetic organic chemistry, particularly in the fields of peptide synthesis and pharmaceutical development. This document outlines its chemical structure, physicochemical properties, a detailed experimental protocol for its synthesis, and its applications in research and drug discovery.

## Chemical Structure and Properties

D-Leucine benzyl ester tosylate salt is the tosylate salt of the benzyl ester of D-leucine. The benzyl ester group serves as a protecting group for the carboxylic acid functionality of D-leucine, while the tosylate salt formation improves its crystallinity and handling properties.

The structure consists of the D-leucine core, where the carboxylic acid is esterified with benzyl alcohol and the amino group is protonated and forms a salt with p-toluenesulfonic acid.

Chemical Structure:



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